

## L-Threonine-<sup>13</sup>C<sub>4</sub>,<sup>15</sup>N,d<sub>5</sub>: A Technical Guide to its Certificate of Analysis

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the certificate of analysis for L-Threonine- $^{13}\text{C}_4,^{15}\text{N},d_5$ , a stable isotope-labeled amino acid crucial for a range of applications in research and drug development. This document outlines the key quality parameters, the analytical methodologies used to determine them, and a generalized workflow for the certification process. L-Threonine- $^{13}\text{C}_4,^{15}\text{N},d_5$  serves as an internal standard in quantitative analyses by Nuclear Magnetic Resonance (NMR), Gas Chromatography-Mass Spectrometry (GC-MS), or Liquid Chromatography-Mass Spectrometry (LC-MS).[1][2][3] Its applications are prominent in metabolic research, proteomic studies, and pharmacokinetic analyses.

# Data Presentation: Summary of Quantitative Specifications

The following table summarizes the typical quantitative data found on a certificate of analysis for L-Threonine-<sup>13</sup>C<sub>4</sub>,<sup>15</sup>N,d<sub>5</sub>, compiled from various suppliers. These specifications are critical for ensuring the accuracy and reproducibility of experimental results.



Parameter	Specification
Chemical Formula	<sup>13</sup> C <sub>4</sub> H <sub>4</sub> <sup>15</sup> ND <sub>5</sub> O <sub>3</sub>
Molecular Weight	129.11 g/mol
Chemical Purity (CP)	≥ 95%[4][5]
Isotopic Enrichment	
13 <b>C</b>	≥ 98-99 atom %[6]
<sup>15</sup> N	≥ 98 atom %[6]
Deuterium (D)	≥ 98 atom %
Physical Appearance	Solid
Storage Temperature	Room Temperature[7]

### **Experimental Protocols**

The accurate determination of the quality parameters listed above relies on sophisticated analytical techniques. The following are detailed methodologies for the key experiments typically cited in a certificate of analysis for stable isotope-labeled compounds.

### Determination of Chemical and Isotopic Purity by Mass Spectrometry

Mass spectrometry is a primary technique for confirming the molecular weight and assessing the isotopic enrichment of L-Threonine- $^{13}$ C<sub>4</sub>, $^{15}$ N,d<sub>5</sub>.

- Sample Preparation: A small, accurately weighed sample of the labeled threonine is dissolved in a suitable solvent, such as a mixture of water and a volatile organic solvent like acetonitrile or methanol, to a known concentration.
- Instrumentation: A high-resolution mass spectrometer, such as a Time-of-Flight (TOF) or Orbitrap mass spectrometer, coupled with an appropriate ionization source (e.g., Electrospray Ionization - ESI) is used.



- Data Acquisition: The instrument is calibrated using a known standard. The sample solution is then introduced into the mass spectrometer, and the mass-to-charge ratio (m/z) of the molecular ions is measured.
- Data Analysis: The resulting mass spectrum is analyzed to confirm the presence of the
  desired isotopologues. The relative intensities of the peaks corresponding to the fully labeled
  species and any residual unlabeled or partially labeled species are used to calculate the
  isotopic enrichment. Chemical purity is assessed by detecting and quantifying any impurity
  peaks in the spectrum.

A study has reported a GC/MS method for the simultaneous measurement of <sup>13</sup>C and <sup>15</sup>N isotopic enrichments of threonine.[8] This method has demonstrated good long-term reproducibility and intra-day repeatability.[8]

## Structural Confirmation and Purity by Nuclear Magnetic Resonance (NMR) Spectroscopy

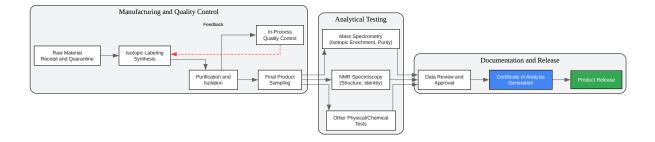
NMR spectroscopy is employed to confirm the molecular structure and assess the positionspecific incorporation of the stable isotopes.

- Sample Preparation: The sample is dissolved in a deuterated solvent (e.g., D₂O) to a concentration suitable for NMR analysis.
- Instrumentation: A high-field NMR spectrometer (e.g., 400 MHz or higher) is used.
- Data Acquisition: <sup>1</sup>H and <sup>13</sup>C NMR spectra are acquired. The absence of signals in the <sup>1</sup>H spectrum at positions expected to be deuterated, and the presence of signals in the <sup>13</sup>C spectrum, confirm the isotopic labeling.
- Data Analysis: The chemical shifts, coupling constants, and integration of the observed signals are compared to reference spectra of unlabeled L-Threonine to confirm the structural integrity of the molecule. The high isotopic purity of the material leads to reliable results.[6]

# Mandatory Visualizations Workflow for Certificate of Analysis Generation



The following diagram illustrates the generalized workflow for the quality control and generation of a certificate of analysis for a stable isotope-labeled compound.



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Caption: Workflow for the generation of a Certificate of Analysis.

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- To cite this document: BenchChem. [L-Threonine-<sup>13</sup>C<sub>4</sub>,<sup>15</sup>N,d<sub>5</sub>: A Technical Guide to its Certificate of Analysis]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b12057463#l-threonine-13c4-15n-d5-certificate-of-analysis]

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